

Application Notes and Protocols for the Chemo-Enzymatic Synthesis of Retinyl Palmitate

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Compound of Interest

Compound Name: Vinyl palmitate

Cat. No.: B1583765

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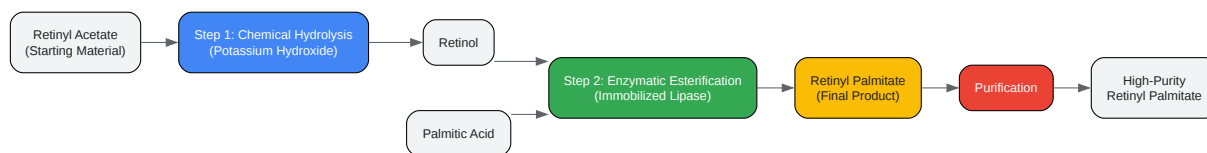
Audience: Researchers, scientists, and drug development professionals.

Introduction:

Retinyl palmitate, a synthetic ester of retinol (Vitamin A) and palmitic acid, is a widely utilized and more stable alternative to retinol in pharmaceutical and cosmetic formulations.[1][2] Its increased stability against heat and light makes it a preferred active ingredient.[3] While chemical synthesis methods exist, they often involve harsh conditions, leading to by-product formation and difficulties in purification.[4][5] Chemo-enzymatic synthesis offers a greener and more efficient alternative, employing mild reaction conditions and high catalytic selectivity.[2][5][6] This document provides detailed protocols for a two-step chemo-enzymatic synthesis of retinyl palmitate, along with quantitative data and analytical methods.

Experimental Workflow

The chemo-enzymatic synthesis of retinyl palmitate from retinyl acetate follows a two-step process: chemical hydrolysis of retinyl acetate to retinol, followed by enzymatic esterification of retinol with palmitic acid.



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